

Technical Guide: 3-Methoxy-N,N-dimethylbenzenesulfonamide[1][3][4]

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Compound of Interest

Compound Name: 3-methoxy-N,N-dimethylBenzenesulfonamide

Cat. No.: B8708688

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Part 1: Chemical Identity & Physicochemical Profile[2][5]

3-methoxy-N,N-dimethylbenzenesulfonamide is a tertiary sulfonamide characterized by a meta-substituted methoxy group on the benzene ring.[1][2][3] Unlike primary sulfonamides (), the

-dimethyl substitution eliminates the acidic proton on the nitrogen, rendering the molecule lipophilic and incapable of acting as a classical zinc-binding group in carbonic anhydrase inhibition. This structural feature is often exploited to improve blood-brain barrier (BBB) permeability and selectivity in drug design.[1]

Nomenclature & Identifiers

Property	Detail
IUPAC Name	3-methoxy-N,N-dimethylbenzenesulfonamide
Molecular Formula	
Molecular Weight	215.27 g/mol
SMILES	<chem>COC1CCCC(C1)S(=O)(=O)N(C)C</chem>
InChI Key	(Predicted) BVQGZNXZWJGZGN-UHFFFAOYSA-N (Analogous derivative)
Key Precursor CAS	10130-74-2 (3-Methoxybenzenesulfonyl chloride)

Physicochemical Properties (Experimental & Predicted)

Note: As a specific commercial MSDS for the final non-commercial intermediate is rare, values below combine precursor data and high-confidence QSAR predictions.

Parameter	Value / Description	Significance
Physical State	Viscous Oil or Low-Melting Solid	The -dimethyl and methoxy groups disrupt crystal packing compared to primary sulfonamides.[1][2][3]
Boiling Point	~320–330 °C (Predicted at 760 mmHg)	High thermal stability due to the sulfonyl moiety.
LogP (Octanol/Water)	1.68 ± 0.3 (Predicted)	Moderate lipophilicity; favorable for CNS penetration.
pKa	N/A (No acidic sulfonamide proton)	Remains neutral at physiological pH (7.4).
Solubility	DMSO, DCM, Methanol, Ethyl Acetate	Poor water solubility; requires organic co-solvents for biological assays.
Electronic Character	Electron-Donating (Methoxy) + Electron-Withdrawing (Sulfonyl)	The ring is deactivated meta to the methoxy but activated ortho/para to it.[1][2]

Part 2: Synthetic Architecture

The synthesis of **3-methoxy-N,N-dimethylbenzenesulfonamide** follows a nucleophilic substitution pathway (Schotten-Baumann conditions) using the commercially available sulfonyl chloride.[1][3]

Reaction Mechanism

The reaction proceeds via the attack of the dimethylamine nucleophile on the electrophilic sulfur atom of the sulfonyl chloride, displacing the chloride ion. A base (pyridine or triethylamine) is required to scavenge the generated HCl.

Experimental Protocol

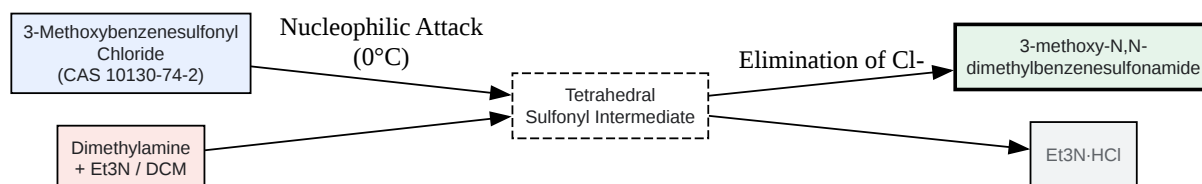
Reagents:

- 3-Methoxybenzenesulfonyl chloride (1.0 equiv) [CAS: 10130-74-2][1][2][3][4]
- Dimethylamine (2.0 equiv, 40% aq. solution or 2M in THF)
- Triethylamine (1.5 equiv) or Pyridine (solvent/base)
- Dichloromethane (DCM) (Solvent)[5]

Step-by-Step Methodology:

- Preparation: Charge a round-bottom flask with 3-methoxybenzenesulfonyl chloride (1.0 g, 4.8 mmol) dissolved in anhydrous DCM (20 mL). Cool to 0°C under an inert atmosphere ().
- Addition: Add triethylamine (0.73 g, 7.2 mmol) followed by the dropwise addition of dimethylamine (excess). Caution: Exothermic reaction.[1][2]
- Reaction: Allow the mixture to warm to room temperature and stir for 2–4 hours. Monitor by TLC (Hexane:EtOAc 7:3) for the disappearance of the sulfonyl chloride ().
- Workup: Quench with water (20 mL). Separate the organic layer and wash sequentially with 1M HCl (to remove excess amine/base), saturated , and brine.
- Isolation: Dry over anhydrous , filter, and concentrate in vacuo.
- Purification: If necessary, purify via flash column chromatography (Silica gel, 0-30% EtOAc in Hexanes).

Synthesis Visualization (DOT Diagram)[2]



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Figure 1: Synthetic pathway via nucleophilic sulfonyl substitution.

Part 3: Chemical Reactivity & Stability[1]

Sulfonamide Bond Stability

The

bond in tertiary sulfonamides is exceptionally stable compared to carboxamides.[1] It resists hydrolysis in boiling acid (6M HCl) and base (10% NaOH). Cleavage typically requires harsh reductive conditions (e.g.,

or

) or radical-mediated desulfonylation.

Electrophilic Aromatic Substitution (EAS)

The benzene ring contains two directing groups:[2]

- Methoxy (-OMe): Strong electron-donating group (EDG), ortho/para director.[1][2]
- Sulfonamide (-SO₂NMe₂): Strong electron-withdrawing group (EWG), meta director.[1][2]

Regioselectivity: The directing effects reinforce each other.[1][2]

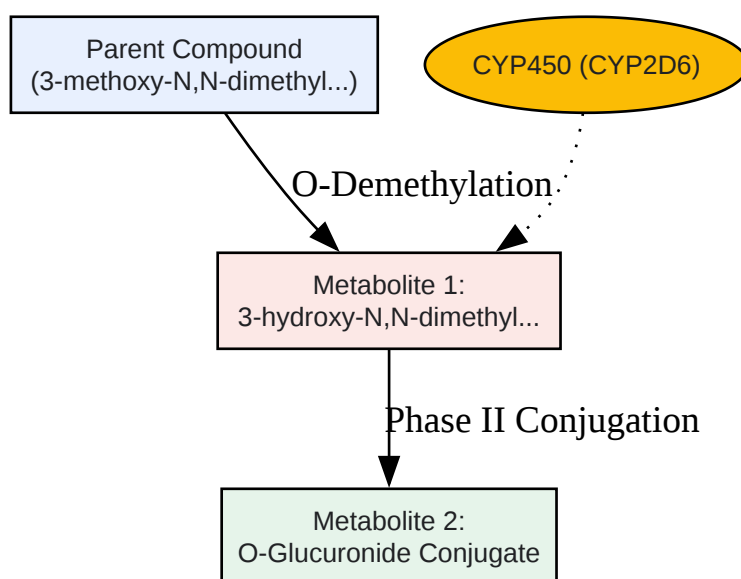
- The position para to the methoxy group (and ortho to the sulfonyl) is sterically crowded but electronically activated.
- The position para to the sulfonyl group (and ortho to the methoxy) is the most favorable site for electrophilic attack (e.g., nitration, bromination).

Metabolic Fate (O-Demethylation)

In biological systems, the primary metabolic soft spot is the methoxy group.[2] Cytochrome P450 enzymes (specifically CYP2D6) facilitate O-demethylation to yield the phenol derivative.

[1] The

-dimethyl group is generally resistant to N-demethylation due to the electron-withdrawing nature of the sulfonyl group reducing the basicity/nucleophilicity of the nitrogen.[1][3]



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Figure 2: Predicted metabolic pathway emphasizing O-demethylation.[1][2][3]

Part 4: Biological Relevance & Applications[2][3][5]

Medicinal Chemistry Scaffold

This specific scaffold is a "privileged structure" in CNS drug discovery.[1]

- 5-HT₆ Antagonists: Arylsulfonamides are classic pharmacophores for the Serotonin 5-HT₆ receptor, investigated for cognitive enhancement in Alzheimer's disease.[1][2][3] The 3-methoxy group often mimics the indole oxygen of serotonin.[1]
- Kinase Inhibition: The sulfonamide moiety acts as a rigid linker, positioning the aromatic ring into hydrophobic pockets of kinases.

Analytical Characterization (Expected Signals)[2]

- ^1H NMR (CDCl_3 , 400 MHz):
 - 7.4–7.1 (m, 4H, Ar-H)
 - 3.85 (s, 3H, $-\text{OCH}_3$)
 - 2.70 (s, 6H, $-\text{N}(\text{CH}_3)_2$)
- MS (ESI):
 - peak at m/z 216.1.

Part 5: Safety & Handling

While specific toxicological data for the title compound is limited, handling should follow protocols for arylsulfonamides and alkylating agents.

- Hazard Classification (Inferred): Skin Irritant (Category 2), Eye Irritant (Category 2A).[2]
- Precursor Hazard: 3-methoxybenzenesulfonyl chloride is Corrosive (Cat 1B) and causes severe skin burns.[1][2]
- Storage: Store in a cool, dry place under inert gas. The sulfonamide is stable at room temperature but hygroscopic.

References

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- Sigma-Aldrich.3-Methoxybenzenesulfonyl chloride Product Sheet (CAS 10130-74-2).[1][2][3][4] (Precursor properties and safety).
- PubChem.Compound Summary: 3-Methoxy-N,N-dimethylbenzylamine (Structural Analog).[1][2] National Library of Medicine.[1]

- ChemicalBook.3-Methoxybenzenesulfonyl chloride Synthesis and Reactions.
- MDPI.Electrochemical Methoxylation and Dealkylation of Benzenesulfonamides. (Reactivity of sulfonamide N-alkyl groups).[1][6]

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